

Methallyltrimethylsilane: A Versatile Building Block for Advanced Materials

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Compound of Interest

Compound Name: Methallyltrimethylsilane

Cat. No.: B096022

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Methallyltrimethylsilane (MATMS) is an organosilicon compound with the chemical formula $C_7H_{16}Si$. Its unique structure, featuring a reactive methallyl group and a stable trimethylsilyl group, makes it a valuable monomer and modifying agent in the synthesis of a wide range of advanced materials. This document provides detailed application notes and experimental protocols for the utilization of MATMS in the development of novel polymers and composites with tailored properties.

Physicochemical Properties of Methallyltrimethylsilane

A thorough understanding of the physical and chemical properties of MATMS is essential for its effective application in materials synthesis.

Property	Value	Reference
Molecular Formula	$\text{H}_2\text{C}=\text{C}(\text{CH}_3)\text{CH}_2\text{Si}(\text{CH}_3)_3$	
Molecular Weight	128.29 g/mol	
CAS Number	18292-38-1	
Appearance	Colorless liquid	General Knowledge
Density	0.73 g/mL at 25 °C	
Boiling Point	109-111 °C	
Flash Point	-6.11 °C	General Knowledge
Solubility	Soluble in common organic solvents (e.g., THF, toluene)	General Knowledge

Applications in Advanced Materials

The dual functionality of MATMS allows for its incorporation into various material systems, imparting unique characteristics such as hydrophobicity, thermal stability, and controlled reactivity.

- Silicone-Acrylic Resins:** MATMS can be copolymerized with acrylic monomers to synthesize silicone-acrylic resins. These resins combine the weatherability and thermal stability of silicones with the adhesion and toughness of acrylics, making them ideal for high-performance coatings.
- Dental Composites:** As a coupling agent, MATMS can be used to functionalize silica fillers in dental composites. The trimethylsilyl group can interact with the silica surface, while the methallyl group can copolymerize with the resin matrix, improving the mechanical properties and durability of the restoration.
- Functionalized Nanoparticles:** The surface of nanoparticles, such as silica, can be modified with MATMS. The methallyl group provides a reactive handle for further functionalization or for grafting the nanoparticles onto a polymer matrix, leading to nanocomposites with enhanced properties.

- **Hydrosilylation Reactions:** The methallyl group of MATMS can participate in hydrosilylation reactions with Si-H containing compounds, offering a pathway to synthesize a variety of organosilicon molecules and polymers.

Experimental Protocols

The following protocols are representative examples of how **methallyltrimethylsilane** can be used as a building block for advanced materials. Researchers should adapt these procedures to their specific experimental setups and safety protocols.

Protocol 3.1: Synthesis of Poly(methyl methacrylate-co-methallyltrimethylsilane) (PMMA-co-PMATMS)

This protocol describes the free-radical copolymerization of methyl methacrylate (MMA) with **methallyltrimethylsilane** (MATMS) to produce a silane-functionalized acrylic copolymer.

Materials:

- Methyl methacrylate (MMA), inhibitor removed
- **Methallyltrimethylsilane** (MATMS)
- Azobisisobutyronitrile (AIBN), recrystallized
- Toluene, anhydrous
- Methanol

Equipment:

- Three-neck round-bottom flask
- Condenser
- Magnetic stirrer with hotplate
- Nitrogen inlet

- Dropping funnel
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- To a 250 mL three-neck round-bottom flask equipped with a condenser, magnetic stirrer, and nitrogen inlet, add 100 mL of anhydrous toluene.
- In a separate beaker, prepare a solution of 10.0 g (0.10 mol) of MMA, 2.56 g (0.02 mol) of MATMS, and 0.164 g (1.0 mmol) of AIBN.
- De-gas the toluene in the reaction flask by bubbling with nitrogen for 30 minutes.
- Heat the toluene to 70 °C under a nitrogen atmosphere.
- Add the monomer/initiator solution to the reaction flask dropwise over a period of 30 minutes.
- Maintain the reaction at 70 °C for 24 hours with continuous stirring under a nitrogen atmosphere.
- After 24 hours, cool the reaction mixture to room temperature.
- Precipitate the copolymer by slowly adding the reaction mixture to 500 mL of vigorously stirred methanol.
- Filter the white precipitate and wash with fresh methanol.
- Dry the resulting PMMA-co-PMATMS copolymer in a vacuum oven at 60 °C to a constant weight.

Characterization Data (Hypothetical):

Property	Value
Yield	85%
MATMS incorporation (by ^1H NMR)	18 mol%
Number-average molecular weight (Mn)	25,000 g/mol
Polydispersity index (PDI)	1.8
Glass transition temperature (Tg)	95 °C

Protocol 3.2: Surface Modification of Silica Nanoparticles with MATMS

This protocol details the functionalization of silica nanoparticles with **methallyltrimethylsilane** to introduce reactive methallyl groups on the surface.

Materials:

- Silica nanoparticles (e.g., 100 nm diameter)
- **Methallyltrimethylsilane** (MATMS)
- Toluene, anhydrous
- Triethylamine

Equipment:

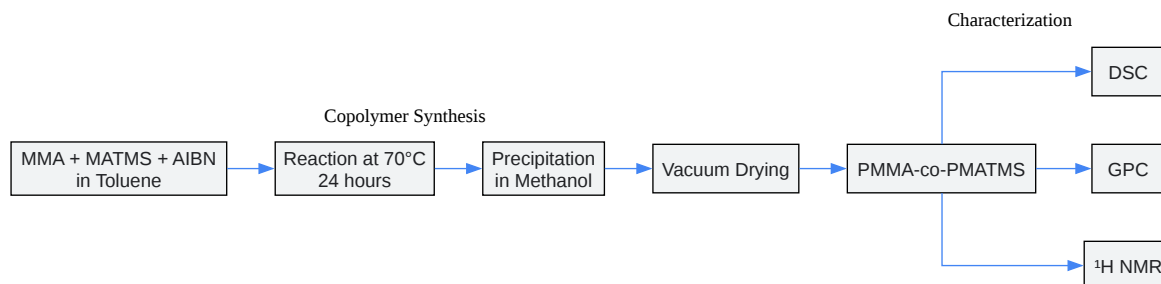
- Round-bottom flask
- Ultrasonic bath
- Magnetic stirrer with hotplate
- Centrifuge
- Oven

Procedure:

- Disperse 1.0 g of silica nanoparticles in 50 mL of anhydrous toluene in a round-bottom flask using an ultrasonic bath for 30 minutes.
- Add 0.5 mL of triethylamine to the suspension.
- Add 1.0 mL of **methallyltrimethylsilane** to the suspension.
- Heat the mixture to 80 °C and stir for 24 hours.
- Cool the suspension to room temperature.
- Separate the functionalized silica nanoparticles by centrifugation (e.g., 10,000 rpm for 15 minutes).
- Discard the supernatant and re-disperse the nanoparticles in fresh toluene.
- Repeat the centrifugation and washing step two more times to remove unreacted MATMS.
- Dry the methallyl-functionalized silica nanoparticles in an oven at 80 °C overnight.

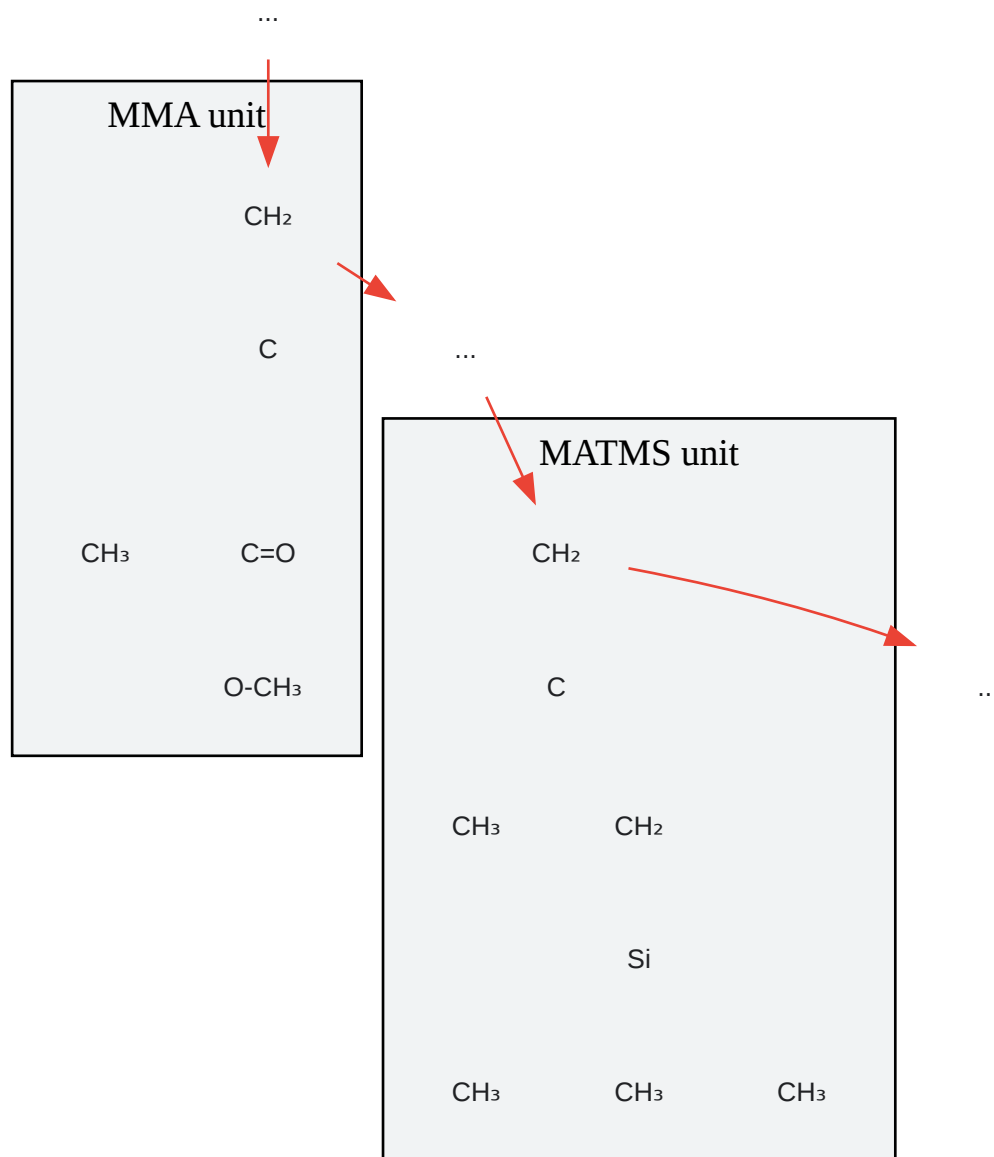
Visualizing Workflows and Structures

Diagrams created using the DOT language can help visualize experimental workflows and molecular structures.



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Caption: Workflow for the synthesis and characterization of PMMA-co-PMATMS.



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Caption: Structure of a PMMA-co-PMATMS copolymer segment.

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